Technical Monograph: Formadoxime Trimer Hydrochloride

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Compound of Interest	
Compound Name:	*Formaldoxime trimer hydrochloride*
CAS No.:	*6286-29-9*
Cat. No.:	*B3427917*

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Safe Handling, Chemical Dynamics, and Analytical Applications

Executive Summary & Chemical Identity

Formadoxime trimer hydrochloride (

) is the stable, solid-state precursor to formadoxime, a potent chelating agent used primarily in the spectrophotometric determination of transition metals, specifically Manganese (Mn), Iron (Fe), and Nickel (Ni).

While often requested via a standard Safety Data Sheet (SDS), this compound requires a more nuanced technical understanding because it is a masked reagent. In its solid trimer form, it is relatively stable; however, upon dissolution and neutralization, it depolymerizes into the active monomeric formadoxime (

), which carries distinct toxicological and chemical reactivity profiles.

Chemical Specifications

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Property	Data
IUPAC Name	1,3,5-Trihydroxyhexahydro-1,3,5-triazine hydrochloride
CAS Number	17518-48-8 (Salt); 6286-29-9 (Parent Trimer)
Molecular Formula	
Molecular Weight	171.58 g/mol (Salt); 135.12 g/mol (Free Base)
Appearance	White to cream crystalline powder
Solubility	Soluble in water (hydrolyzes); Soluble in alcohol
Melting Point	127–129 °C (Decomposes)

Reaction Mechanism & Chemical Dynamics

Understanding the behavior of this reagent is critical for both safety and analytical accuracy. The trimer is a cyclic storage form. It does not chelate metals directly; it must first depolymerize.

The Depolymerization Pathway

When dissolved in water, particularly under the alkaline conditions required for metal analysis, the cyclic ether-like structure breaks down.

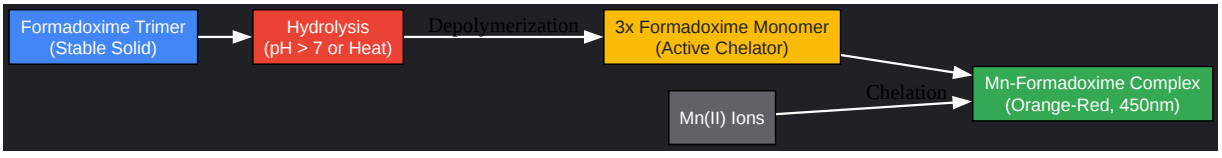

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Figure 1: The activation pathway of formadoxime trimer.[1] The reagent must depolymerize to the monomeric oxime to effectively bind metal ions.

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Risk Management & Safety Profile (SDS Core)

Signal Word:WARNING

The safety profile of formadoxime trimer hydrochloride is dominated by its hydrolysis products: hydroxylamine and formaldehyde.

Hazard Identification (GHS Classification)

Hazard Class	Code	Statement	Mechanism/Reasoning
Acute Toxicity	H302	Harmful if swallowed. [2]	Hydrolysis releases hydroxylamine, a metabolic poison affecting blood (methemoglobinemia).
Skin Irritation	H315	Causes skin irritation. [3]	Acidic nature of the hydrochloride salt causes contact dermatitis.
Eye Irritation	H319	Causes serious eye irritation.	Corrosive damage to mucous membranes upon contact.
STOT - SE	H335	May cause respiratory irritation.[3]	Inhalation of dust or hydrolyzed vapors (formaldehyde) irritates the respiratory tract.

Critical Handling Protocols

- Hydrolysis Control: Keep the solid strictly dry. The compound is hygroscopic. Moisture initiates premature depolymerization, releasing formaldehyde gas (a known carcinogen) inside the storage container.
- Incompatibility:

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- Strong Oxidizers: Reaction with oximes can be explosive.
- Alkalis: Induces rapid depolymerization and heat generation.

- PPE Requirements:
  - Nitrile gloves (0.11 mm minimum thickness).
  - P2/N95 Dust respirator (to prevent inhalation of hydrochloride dust).
  - Tightly fitting safety goggles.

Analytical Application: Manganese Determination

The primary utility of formadoxime is the spectrophotometric determination of Manganese (Mn) in water and biological samples.[4] It is preferred over the permanganate method for low concentrations because of its high molar absorptivity (

at 450 nm).

The Formadoxime Method Protocol

Objective: Quantify Mn(II) in the range of 0.05 – 5.0 mg/L.[4]

Reagents

- Formadoxime Solution: Dissolve 1.0 g of Formadoxime trimer HCl in 100 mL distilled water. Note: Prepare fresh weekly; the monomer slowly oxidizes.
- Buffer: Ammonia solution (

  ), dilute (approx 1:10).
- Masking Agents (Optional): EDTA or Hydroxylamine HCl (if Iron is present).

Experimental Workflow

The reaction requires a high pH (9.0–10.5) to stabilize the colored complex.

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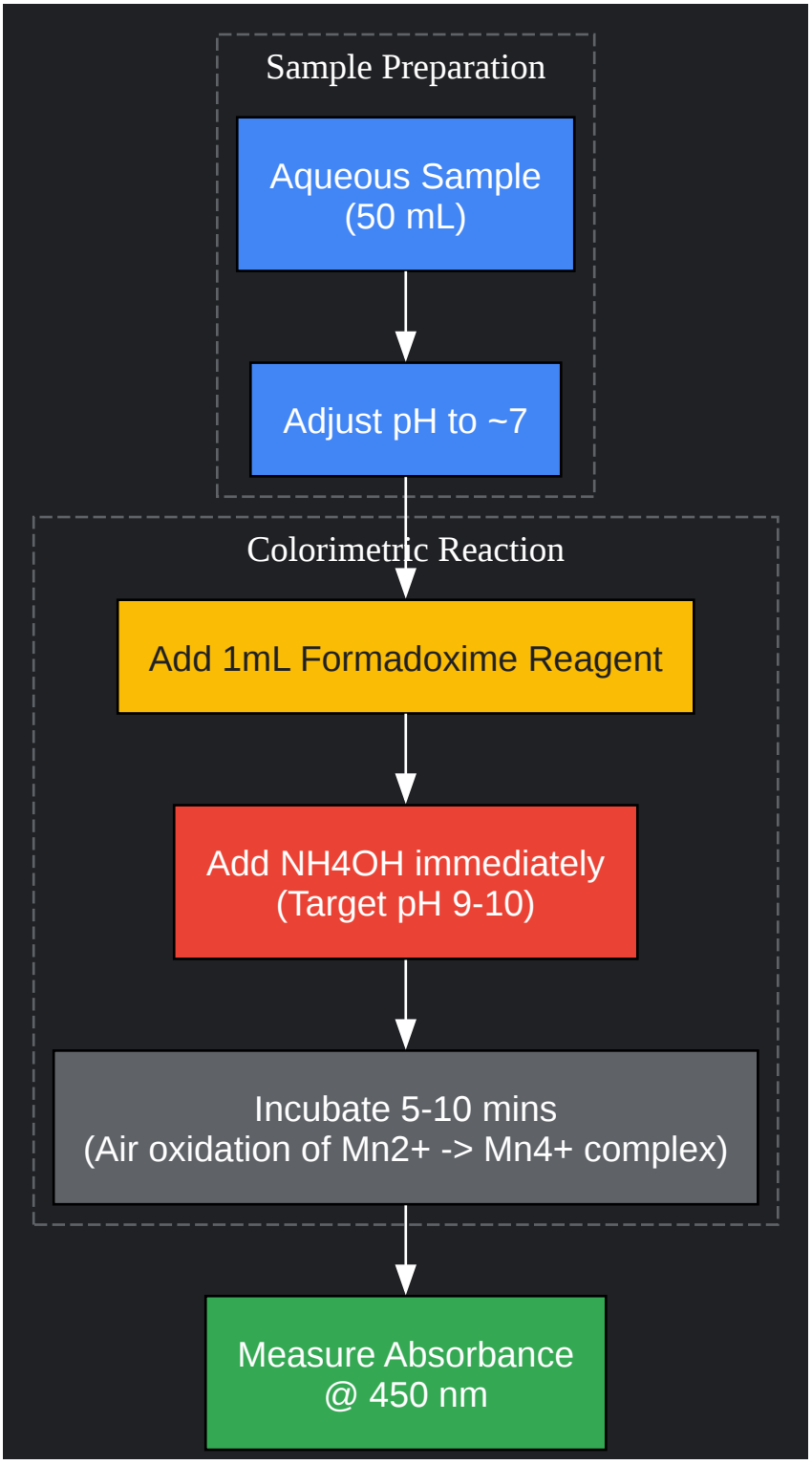

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Figure 2: Step-by-step workflow for Manganese quantification.[4][5] Immediate alkalization is crucial to prevent side reactions.

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Validation & Troubleshooting

- Interference (Iron): Iron forms a violet complex with formadoxime. To eliminate this, add a small amount of EDTA and hydroxylamine hydrochloride after the color development, or heat the solution (the Fe-complex is less stable than the Mn-complex).
- Blank Correction: The reagent itself may develop a slight color over time due to oxidation. Always run a reagent blank (distilled water + reagents) and subtract its absorbance.
- pH Sensitivity: If the pH drops below 9, the complex dissociates. Ensure sufficient buffering capacity (Ammonia) is present.

Storage & Disposal

- Storage: Store in a desiccator at room temperature (15–25°C). The bottle must be amber glass to prevent photo-degradation. If the powder turns yellow/orange, it has decomposed and should be discarded.
- Disposal: Dissolve in combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber (to neutralize NOx and HCl gases). Do not flush down the drain due to aquatic toxicity of hydroxylamine derivatives.

References

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